

Application Notes & Protocols for the Characterization of Highly Branched Hydrocarbons

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Compound of Interest

Compound Name: 2,3,4,4-Tetramethylhexane

CAS No.: 52897-12-8

Cat. No.: B12656667

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

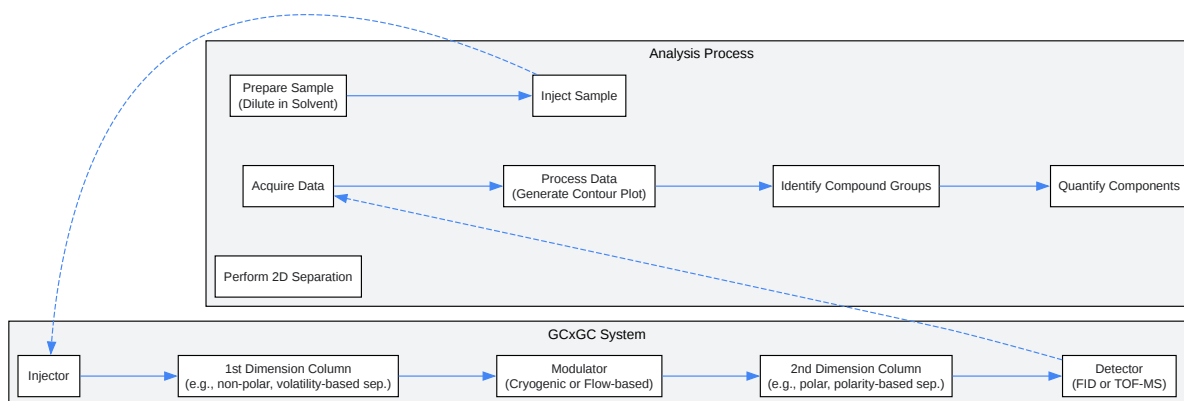
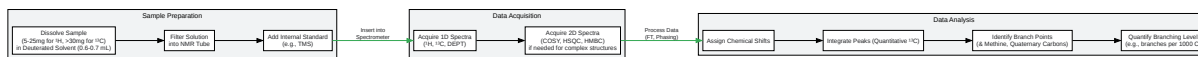
The degree and nature of branching in hydrocarbons significantly influence their physicochemical properties, including viscosity, boiling point, and reactivity. In the context of materials science and drug development, precise characterization of branched hydrocarbons is critical for understanding structure-property relationships and ensuring product performance and safety. This document provides detailed application notes and experimental protocols for several key analytical techniques used to characterize highly branched hydrocarbons: Nuclear Magnetic Resonance (NMR) Spectroscopy, Comprehensive Two-Dimensional Gas Chromatography (GCxGC), Mass Spectrometry (MS), and Gel Permeation Chromatography (GPC).

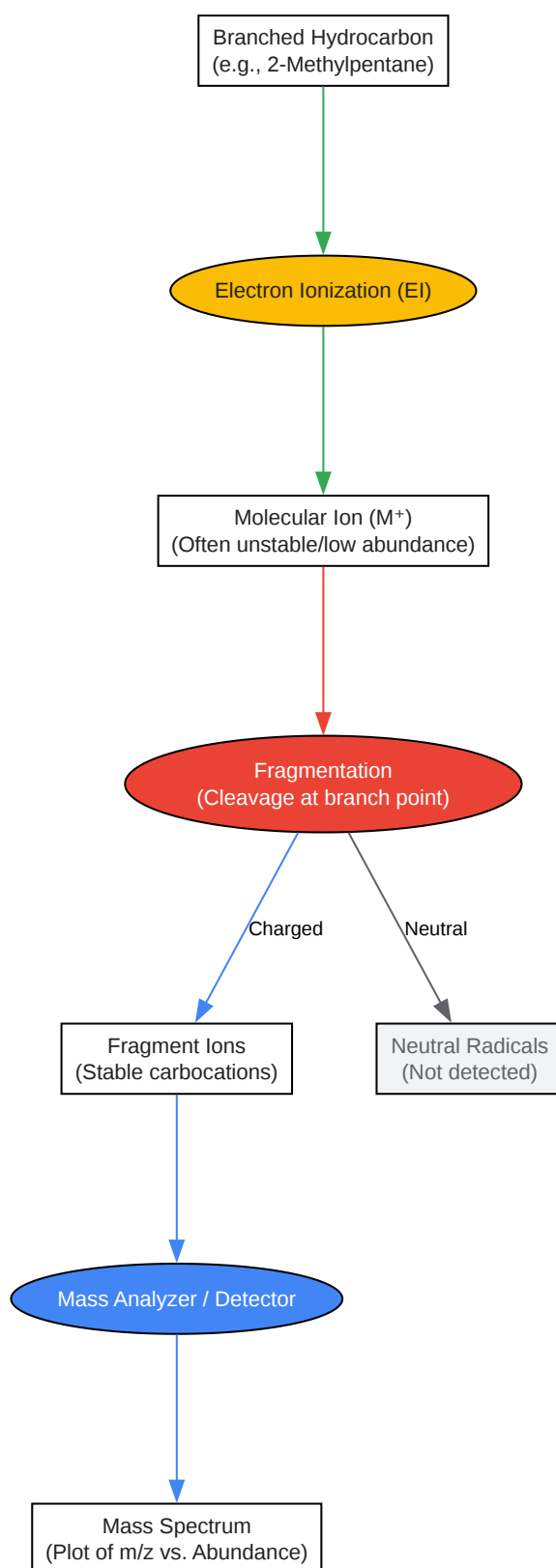
Nuclear Magnetic Resonance (NMR) Spectroscopy Application Note

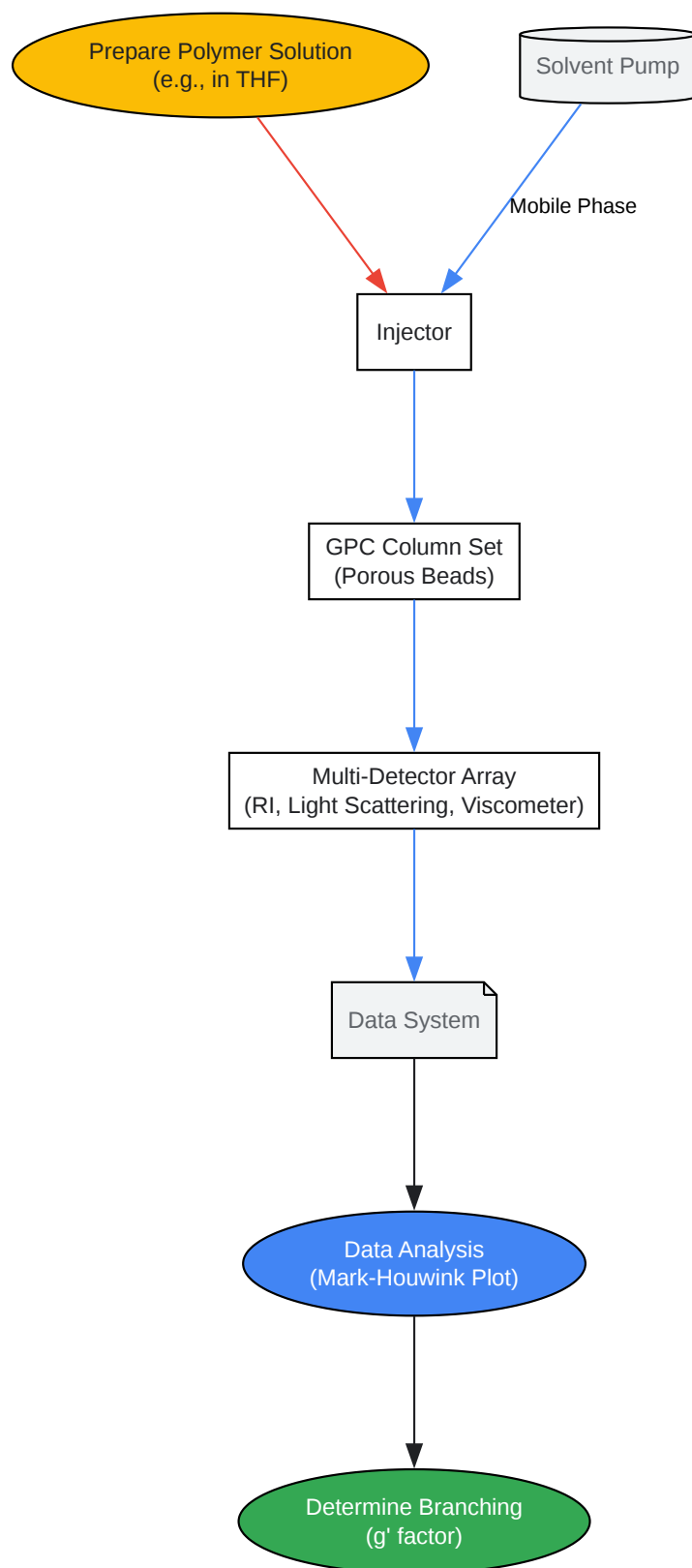
Nuclear Magnetic Resonance (NMR) spectroscopy is one of the most powerful and quantitative techniques for the structural elucidation of highly branched hydrocarbons.[1] Both ^1H and ^{13}C NMR are employed to gain detailed insights into the molecular framework.

- ^{13}C NMR: This is an archetypal technique for analyzing polymer microstructure, providing direct, quantitative information about the carbon skeleton.[2][3] It can be used to identify and quantify different types of branches (e.g., methyl, ethyl, butyl, and long-chain branches).[2][4] Specific resonances in the ^{13}C NMR spectrum correspond to the methine carbons at the branch points and the carbons adjacent to these points, allowing for the determination of the number and type of branches.[4] For complex polymers like polyethylene, specialized techniques can enhance the detection of long-chain branching (LCB) to levels as low as 1 LCB per 10,000 carbon atoms.[4]
- ^1H NMR: While the ^1H NMR spectra of alkanes can be complex due to significant signal overlap in the 0.5 - 2.0 ppm region, it provides complementary information.[1] Two-dimensional NMR techniques, such as COSY (Correlation Spectroscopy), are particularly useful for identifying proton-proton couplings and tracing the connectivity of the carbon backbone.[5][6]
- 2D NMR (COSY, HSQC, HMBC): A combination of 2D NMR experiments is often necessary for unambiguous signal assignment in complex branched structures.[1] DQF-COSY, for example, can be used to discriminate between linear and branched alkanes even within porous media where line broadening is a significant issue.[5][6]

Logical Workflow for NMR Analysis







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